

Personal protective equipment for handling FHT-1015

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Compound of Interest

Compound Name: FHT-1015

Cat. No.: B10830117

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Essential Safety and Handling Guide for FHT-1015

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **FHT-1015**, a potent and selective SMARCA4/2 inhibitor. Adherence to these procedures is essential to ensure personnel safety and mitigate environmental contamination. This document is intended to supplement, not replace, your institution's established safety protocols and the compound's Safety Data Sheet (SDS).

Hazard Identification and Engineering Controls

FHT-1015 is a highly potent compound intended for research use only. Due to its mechanism of action, it should be handled with care to avoid accidental exposure. The primary routes of exposure are inhalation, ingestion, and skin contact.

Engineering Controls are the first line of defense in minimizing exposure. All work with solid **FHT-1015** or concentrated stock solutions should be performed in a certified chemical fume hood or a containment system such as a glove box.

Parameter	Specification
Chemical Fume Hood	Face velocity of 80-120 feet per minute (fpm)
Containment	Use of a balance enclosure or powder containment hood when weighing
Ventilation	Ensure negative pressure in the laboratory relative to adjacent areas

Personal Protective Equipment (PPE)

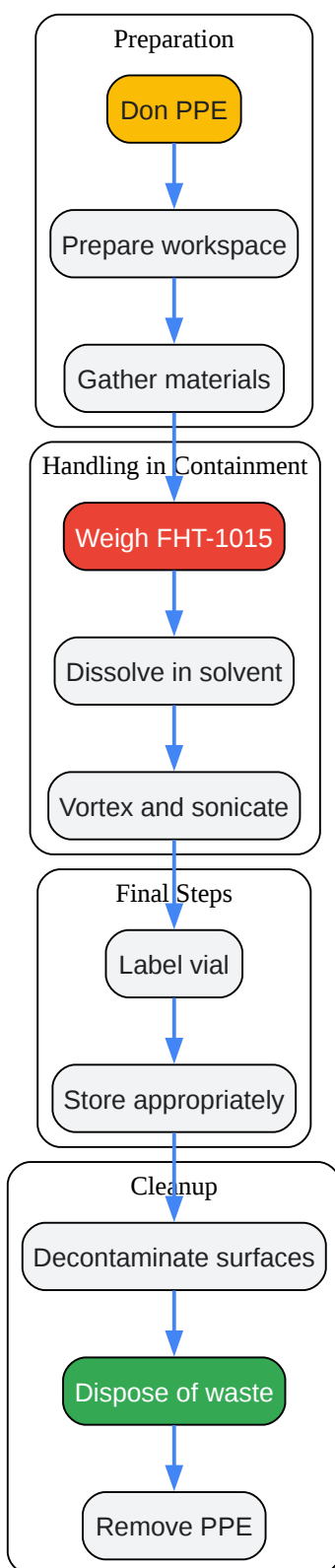
Appropriate PPE is mandatory when handling **FHT-1015**. The following table summarizes the required PPE for various procedures.

Procedure	Required PPE
Weighing and Handling Solid Compound	Double nitrile gloves, disposable gown, safety glasses with side shields, and an N95 respirator.
Preparing Stock Solutions	Double nitrile gloves, disposable gown, and safety glasses with side shields.
Handling Dilute Solutions (<1 mM)	Nitrile gloves, lab coat, and safety glasses.

Note: Always inspect gloves for tears or punctures before use. Change gloves immediately if they become contaminated.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **FHT-1015** is crucial for safety. The following workflow outlines the key steps for preparing a stock solution from the solid compound.



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Workflow for the safe preparation of an **FHT-1015** stock solution.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Preparation:
 - Don the appropriate PPE as specified in the table above.
 - Prepare the workspace within a certified chemical fume hood by laying down absorbent bench paper.
 - Gather all necessary materials: **FHT-1015** solid, anhydrous DMSO, a microcentrifuge tube, and calibrated pipettes.
- Handling:
 - Carefully weigh the desired amount of **FHT-1015** into a microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube.
 - Securely cap the tube and vortex thoroughly. If necessary, sonicate to ensure complete dissolution.
- Final Steps:
 - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.
 - Store the stock solution at -20°C or as recommended by the supplier.
- Cleanup:
 - Decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol).
 - Dispose of all contaminated disposable items in a designated hazardous waste container.
 - Remove PPE in the correct order to avoid cross-contamination.

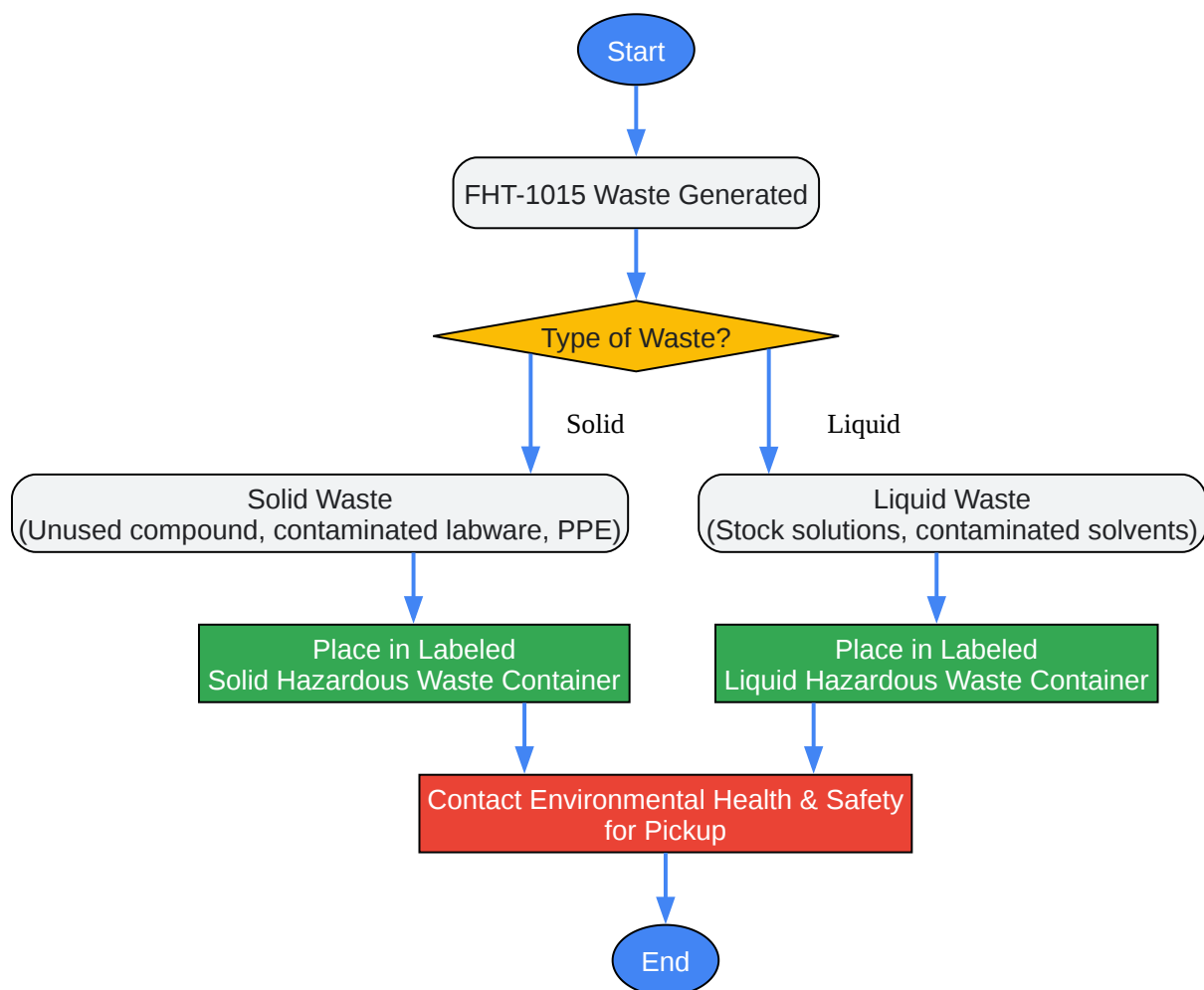
Disposal Plan

Proper disposal of **FHT-1015** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

Waste Type	Disposal Container
Solid FHT-1015	Labeled hazardous chemical waste container.
Concentrated Stock Solutions	Labeled hazardous liquid chemical waste container.
Contaminated Labware (pipette tips, tubes)	Labeled solid hazardous waste container.
Contaminated PPE	Labeled solid hazardous waste container.

The following decision tree illustrates the proper disposal pathway for **FHT-1015** related waste.



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Decision tree for the disposal of **FHT-1015** waste.

Disposal Protocol:

- Segregation: Separate waste into solid and liquid streams as outlined in the table above.

- Containment: Use designated, properly labeled, and sealed containers for all hazardous waste.
- Storage: Store waste containers in a designated and secure satellite accumulation area.
- Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of hazardous waste. Do not dispose of any **FHT-1015** related waste down the drain or in the regular trash.

By adhering to these guidelines, you contribute to a safe and compliant laboratory environment. Always consult your institution's specific protocols and the manufacturer's Safety Data Sheet for the most comprehensive information.

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